analytical methods for 1-(Dimethylamino)cyclopropanecarboxylic acid quantification

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Compound of Interest

Compound Name:	*1-(Dimethylamino)cyclopropanecarboxylic acid*
CAS No.:	*119111-65-8*
Cat. No.:	*B2909503*

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An Application Guide to the Quantitative Analysis of **1-(Dimethylamino)cyclopropanecarboxylic Acid**

Introduction: The Analytical Challenge of a Unique Molecule

1-(Dimethylamino)cyclopropanecarboxylic acid (DMCPCA) is a non-proteinogenic amino acid characterized by a compact cyclopropane ring, a tertiary amine, and a carboxylic acid moiety. Its molecular formula is $C_6H_{11}NO_2$ with a molecular weight of 129.16 g/mol .[1] This unique structure presents specific challenges for quantitative analysis, which is critical for its application in pharmaceutical research, metabolite identification, and process monitoring. The primary analytical hurdles include:

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- Zwitterionic Nature: The presence of both an acidic (carboxylic acid) and a basic (tertiary amine) group means the molecule's charge state is highly dependent on pH, complicating extraction and chromatographic retention.
- Lack of a Native Chromophore: The molecule does not possess a significant UV-absorbing or fluorescent functional group, precluding direct detection by common HPLC detectors.
- High Polarity and Low Volatility: These properties make direct analysis by Gas Chromatography (GC) unfeasible without chemical modification.

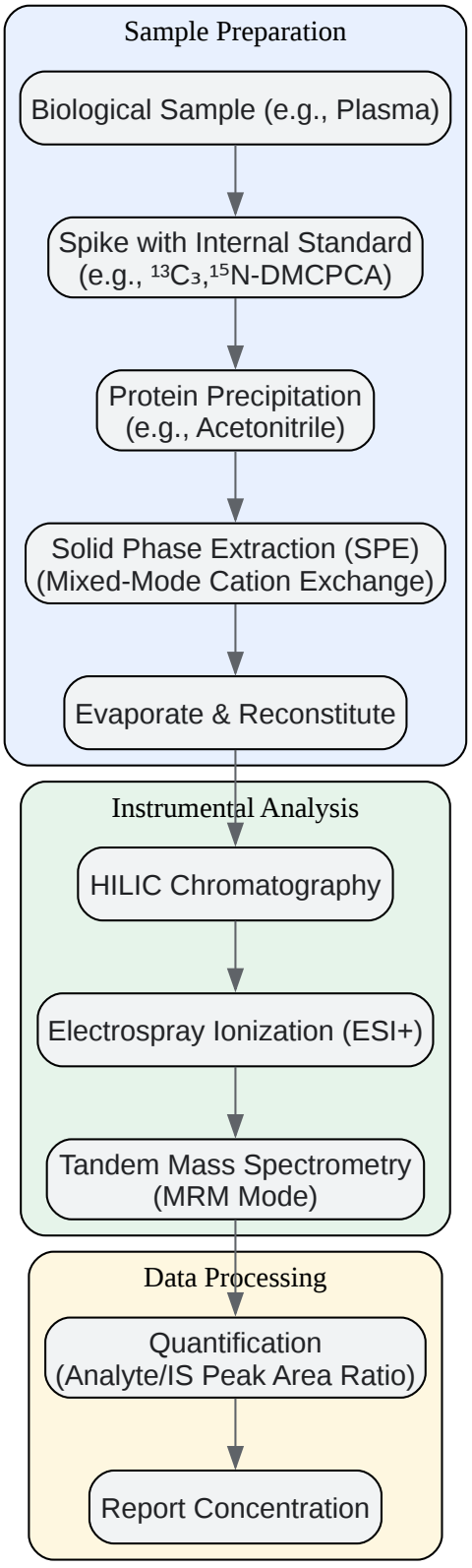
This guide provides a detailed overview of robust analytical methods for the precise and accurate quantification of DMCPCA, designed for researchers, scientists, and drug development professionals. We will explore three primary strategies: the high-sensitivity gold standard of Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a cost-effective High-Performance Liquid Chromatography (HPLC) method with derivatization, and an alternative Gas Chromatography-Mass Spectrometry (GC-MS) approach. Each section explains the causality behind the chosen methodology and provides a detailed, field-proven protocol.

Part 1: The Definitive Approach: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Expert Rationale: For quantifying trace levels of analytes in complex biological matrices (e.g., plasma, urine, tissue homogenates), LC-MS/MS is the undisputed method of choice.[2] Its power lies in the combination of physical separation (LC) with highly specific mass-based detection (MS/MS), providing exceptional sensitivity and selectivity that minimizes matrix interference.[3] The tertiary amine in DMCPCA is readily protonated, making it an ideal candidate for positive mode Electrospray Ionization (ESI).

Experimental Workflow: LC-MS/MS

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Caption: LC-MS/MS workflow for DMCPCA quantification.

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Detailed Protocol: LC-MS/MS Quantification of DMCPCA in Human Plasma

1. Materials and Reagents:

- DMCPCA analytical standard and stable isotope-labeled internal standard (SIL-IS), e.g., $^{13}C_3$,^{15}N-DMCPCA.
- Acetonitrile (ACN), Methanol (MeOH), Formic Acid (FA) - LC-MS grade.
- Ultrapure water (18.2 MΩ·cm).
- Mixed-Mode Strong Cation Exchange (MCX) Solid Phase Extraction (SPE) cartridges.

2. Sample Preparation (Solid Phase Extraction):

- Rationale: SPE is employed to remove proteins, phospholipids, and salts that can cause ion suppression in the MS source. A mixed-mode cation exchange sorbent is ideal as it leverages both hydrophobic interactions and ionic interactions with the protonated tertiary amine of DMCPCA for highly selective extraction.
- Steps:
  - Thaw plasma samples and standards on ice.
  - To 100 µL of plasma, add 10 µL of SIL-IS working solution (e.g., 100 ng/mL).
  - Add 200 µL of 4% phosphoric acid in water to lyse and acidify. Vortex for 10 seconds.
  - Condition SPE Cartridge: Pass 1 mL of MeOH followed by 1 mL of ultrapure water through the MCX cartridge.
  - Load Sample: Load the pre-treated plasma sample onto the cartridge.
  - Wash: Wash the cartridge with 1 mL of 0.1% FA in water, followed by 1 mL of MeOH to remove interferences.
  - Elute: Elute DMCPCA and the SIL-IS with 1 mL of 5% ammonium hydroxide in MeOH.

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- Dry & Reconstitute: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 100 µL of 90:10 ACN/Water with 0.1% FA.

3. LC-MS/MS Instrumental Conditions:

- Rationale: Hydrophilic Interaction Liquid Chromatography (HILIC) is often superior to reversed-phase for retaining polar, zwitterionic compounds like amino acids.[4] A mobile phase with a high organic content ensures good retention on the HILIC stationary phase.
- Parameters:
  - LC System: UPLC/UHPLC system.
  - Column: HILIC Column (e.g., Acquity UPLC BEH HILIC, 2.1 x 100 mm, 1.7 µm).
  - Mobile Phase A: 0.1% FA in Water with 10 mM Ammonium Formate.
  - Mobile Phase B: 0.1% FA in ACN with 10 mM Ammonium Formate.
  - Gradient: 95% B (0-0.5 min), 95% to 50% B (0.5-3.0 min), 50% B (3.0-3.5 min), 50% to 95% B (3.5-4.0 min), 95% B (4.0-5.0 min).
  - Flow Rate: 0.4 mL/min.
  - Column Temperature: 40°C.
  - Injection Volume: 5 µL.
- MS System: Tandem quadrupole mass spectrometer.
- Ionization: ESI, Positive Mode.
- MRM Transitions (Hypothetical):
  - DMCPCA: Q1 (m/z) 130.1 → Q3 (m/z) 84.1 (Loss of COOH and H).
  - SIL-IS ($^{13}C_3$,^{15}N-DMCPCA): Q1 (m/z) 134.1 → Q3 (m/z) 87.1.

4. Method Validation:

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- This protocol should be validated according to regulatory guidelines (e.g., ICH M10).[4][5] The use of a SIL-IS is the gold standard for correcting matrix effects and variability during sample preparation.[6]

Parameter	Typical Target Value	Rationale
Linearity (r^2)	>0.995	Ensures a proportional response across the concentration range.[4]
Lower Limit of Quantification (LLOQ)	0.1 - 1 ng/mL	Defines the lowest concentration measurable with acceptable precision and accuracy.
Accuracy (% Bias)	Within ±15% (±20% at LLOQ)	Measures the closeness of measured values to the true value.
Precision (%RSD)	<15% (<20% at LLOQ)	Measures the reproducibility of the method.
Recovery	>70%	Assesses the efficiency of the extraction process.

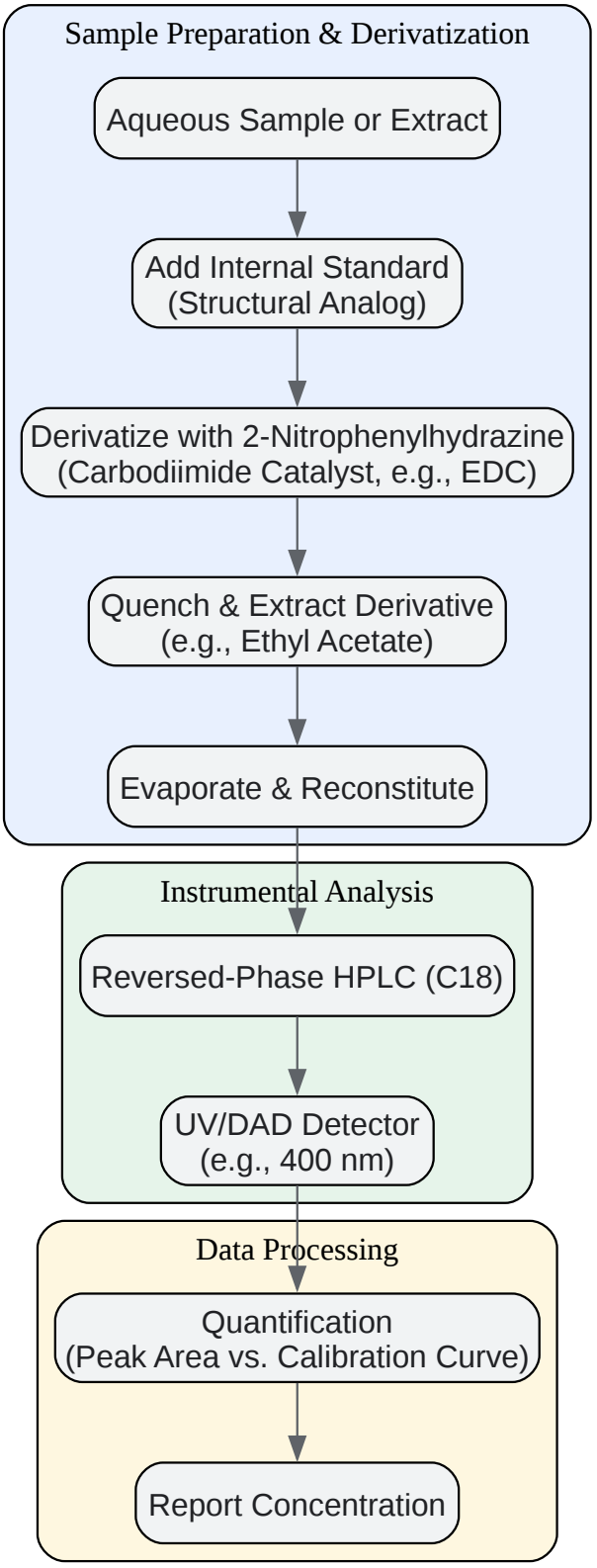
Part 2: A Practical Alternative: HPLC with Pre-Column Derivatization and UV Detection

Expert Rationale: When LC-MS/MS is unavailable, HPLC with UV detection offers a robust and cost-effective alternative. Since DMCPCA lacks a chromophore, a pre-column derivatization step is mandatory to attach a UV-absorbing moiety to the molecule. A critical consideration is that common amino acid derivatizing agents like o-phthalaldehyde (OPA) or fluorescamine react only with primary amines and will not react with the tertiary amine of DMCPCA.[6][7] Therefore, the derivatization strategy must target the carboxylic acid group. Reagents like substituted phenylhydrazines are effective for this purpose, creating a stable derivative with strong UV absorbance at a wavelength where interference from biological matrices is minimal.[8]

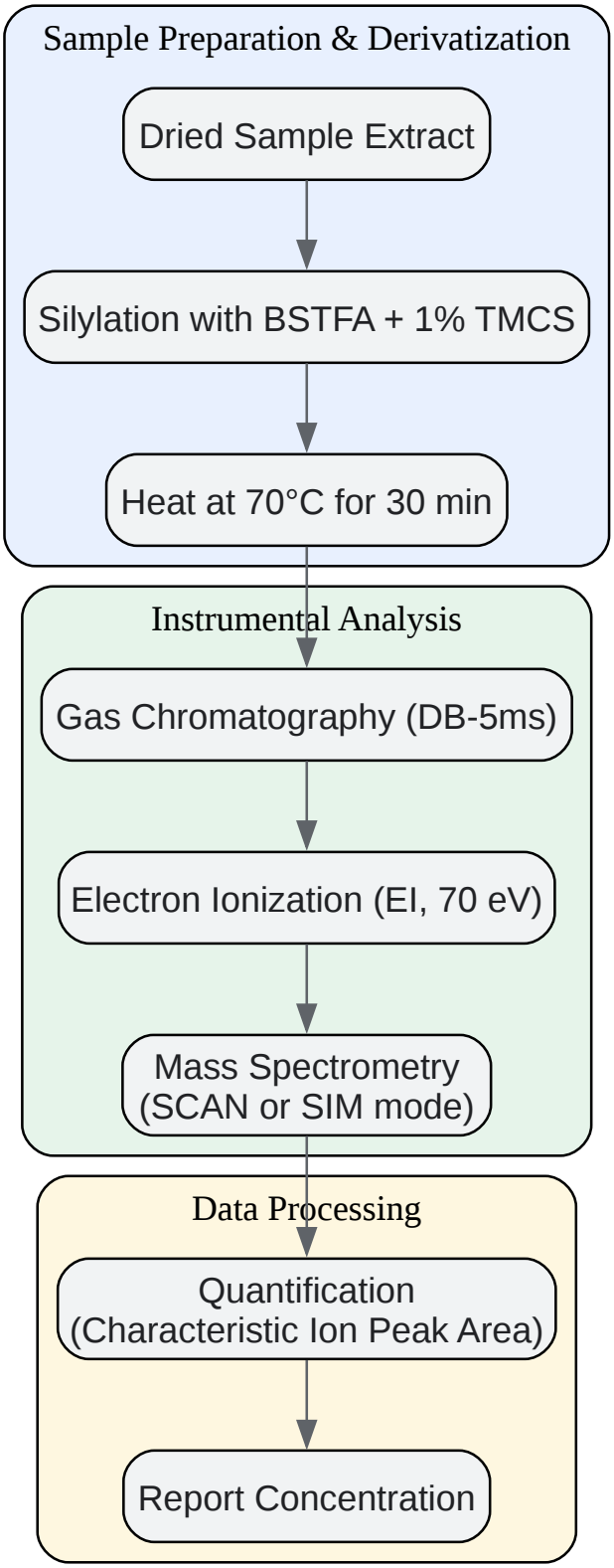
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Experimental Workflow: HPLC-UV with Derivatization

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